

The Chemical Architecture of 3-O-Methyltirotundin: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3-O-Methyltirotundin

Cat. No.: B15590399

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An In-depth Exploration of the Structure, Properties, and Biological Context of a Sesquiterpenoid from *Tithonia diversifolia*

Abstract

This technical guide provides a comprehensive overview of the chemical structure and associated methodologies for the sesquiterpenoid **3-O-Methyltirotundin**, a natural product isolated from *Tithonia diversifolia*. This document is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry. It details the physicochemical properties, provides a representative experimental protocol for its isolation and characterization, and explores a potential biological mechanism of action through the inhibition of the NF- κ B signaling pathway. All quantitative data are presented in structured tables, and a mandatory visualization of the proposed signaling pathway is provided in the DOT language for Graphviz.

Introduction

Tithonia diversifolia (Hemsl.) A. Gray, commonly known as the Mexican sunflower, is a plant rich in various secondary metabolites, particularly sesquiterpenoid lactones. These compounds have garnered significant interest in the scientific community for their diverse biological activities, including anti-inflammatory, cytotoxic, and anti-malarial properties. Among these complex natural products is **3-O-Methyltirotundin**, a derivative of the more commonly known

tirotundin. This guide focuses on the chemical structure, isolation, and potential biological relevance of **3-O-Methyltirotundin**, providing a technical resource for its further investigation and potential therapeutic applications.

Chemical Structure and Physicochemical Properties

3-O-Methyltirotundin is a sesquiterpenoid lactone characterized by a germacrane skeleton. The systematic name for a closely related and likely identical compound is 1 β -hydroxytirotundin 3-O-methyl ether. The chemical structure is presented below:

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Figure 1: Chemical Structure of **3-O-Methyltirotundin**.

The fundamental physicochemical properties of **3-O-Methyltirotundin** are summarized in Table 1.

Table 1: Physicochemical Properties of **3-O-Methyltirotundin**

Property	Value	Source
Molecular Formula	C ₂₀ H ₃₀ O ₆	[1]
Molecular Weight	366.45 g/mol	[1]
CAS Number	1021945-29-8	[1]
Class	Sesquiterpenoids	[1]
Appearance	Powder	Commercial Suppliers
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]
Predicted Boiling Point	474.4 ± 45.0 °C	[1]
Predicted Density	1.15 ± 0.1 g/cm ³	[1]

Spectroscopic Data

The structural elucidation of **3-O-Methyltirotundin** is achieved through a combination of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). While the complete raw data is found in dedicated research publications, a summary of the expected spectroscopic data is presented in Tables 2 and 3. This data is based on the analysis of the closely related compound, 1β-hydroxytirotundin 3-O-methyl ether, isolated from *Tithonia diversifolia*.

Table 2: ¹H and ¹³C NMR Spectroscopic Data for the Core Structure (Representative)

Position	¹³ C Chemical Shift (ppm)	¹ H Chemical Shift (ppm, multiplicity, J in Hz)
1	~75.0	~4.0 (d, J = 9.5)
2	~40.0	~2.5 (m)
3	~85.0	~3.8 (dd, J = 9.5, 4.0)
4	~135.0	-
5	~125.0	~5.0 (d, J = 10.0)
6	~80.0	~4.5 (t, J = 9.5)
7	~50.0	~2.8 (m)
8	~35.0	~2.0 (m)
9	~45.0	~1.8 (m)
10	~140.0	-
11	~140.0	~2.2 (m)
12	~170.0	-
13	~120.0	~6.2 (d, J = 3.0), ~5.8 (d, J = 2.5)
14	~20.0	~1.2 (s)
15	~15.0	~1.0 (d, J = 7.0)
OMe	~57.0	~3.4 (s)
Side Chain

Note: The presented data is a representative summary based on known sesquiterpenoids from *Tithonia diversifolia*. Actual values may vary based on experimental conditions and the specific isomer.

Table 3: Mass Spectrometry Data (Representative)

Ion	m/z (Observed)	Interpretation
[M+H] ⁺	~367.2064	Protonated Molecule
[M+Na] ⁺	~389.1883	Sodium Adduct
Fragments

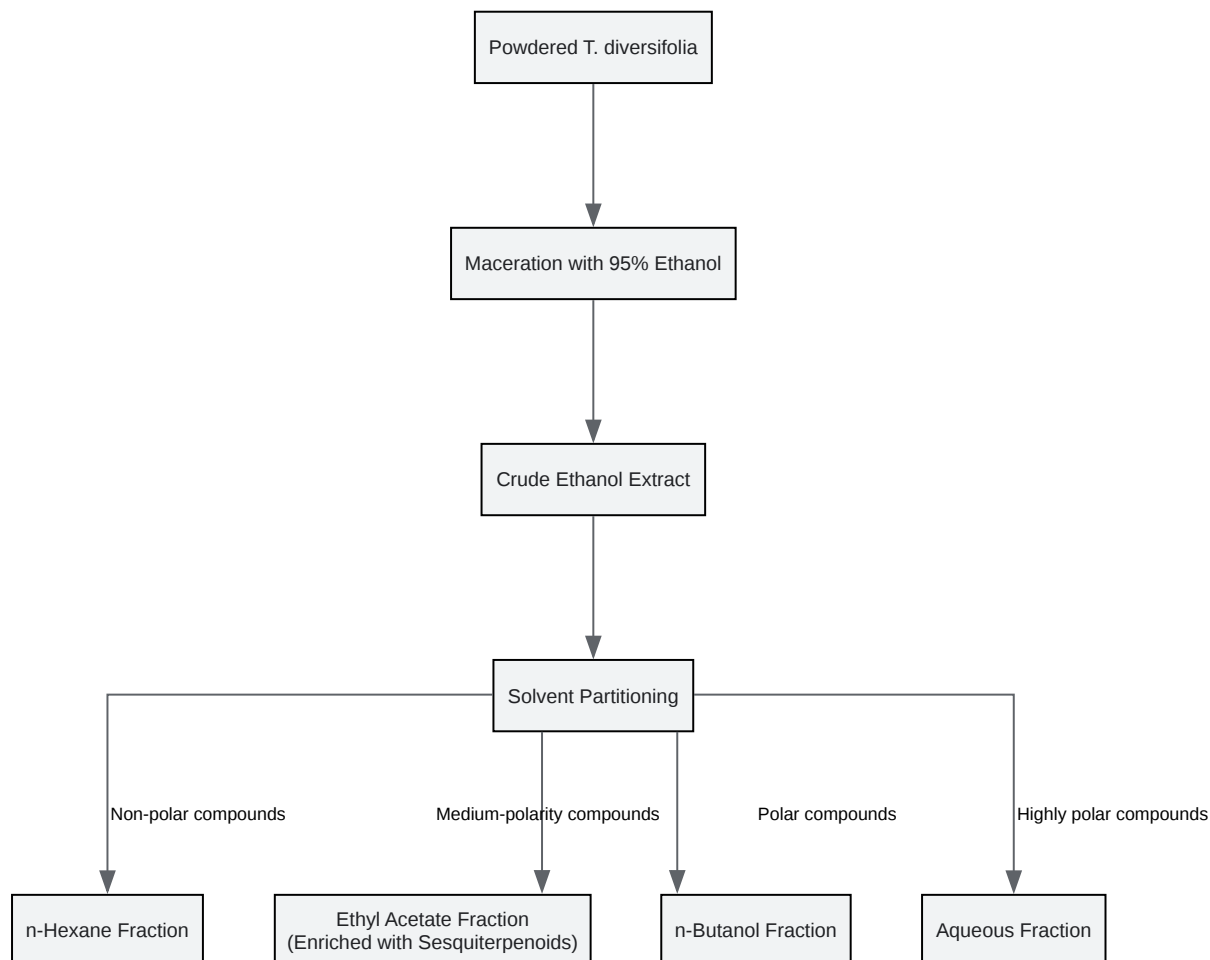
Experimental Protocols

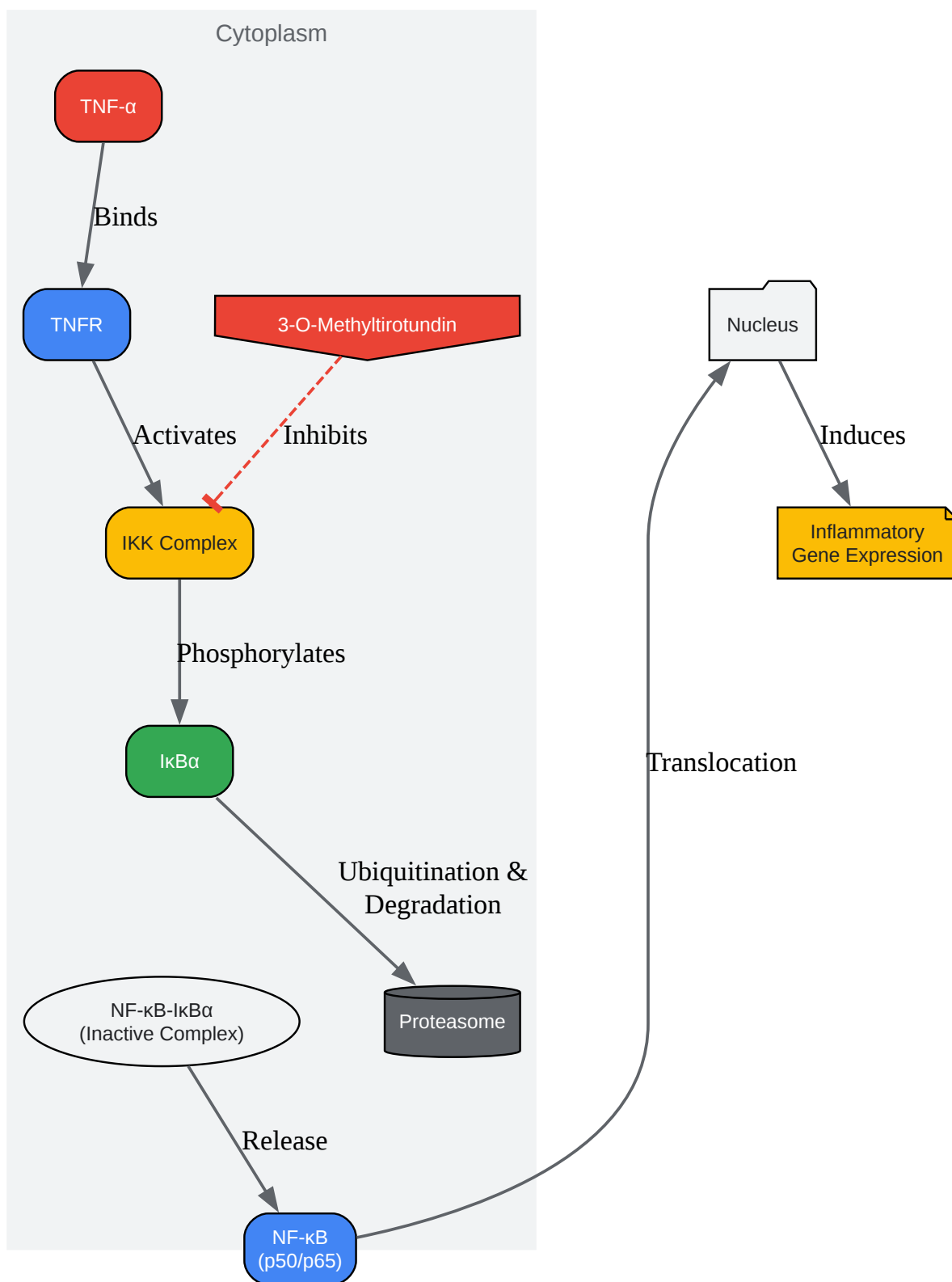
The following is a detailed, representative protocol for the isolation and purification of sesquiterpenoids, including **3-O-Methyltirotundin**, from the aerial parts of *Tithonia diversifolia*.

Extraction and Fractionation

- Plant Material Preparation: Air-dry the aerial parts of *Tithonia diversifolia* at room temperature and grind into a fine powder.
- Extraction: Macerate the powdered plant material (e.g., 1 kg) with 95% ethanol (5 L) at room temperature for 72 hours. Repeat the extraction process three times.
- Concentration: Combine the ethanol extracts and concentrate under reduced pressure using a rotary evaporator to obtain the crude extract.
- Solvent Partitioning: Suspend the crude extract in water (1 L) and sequentially partition with n-hexane (3 x 1 L), ethyl acetate (3 x 1 L), and n-butanol (3 x 1 L). Concentrate each fraction using a rotary evaporator.

The general workflow for this initial stage is depicted in the following diagram:





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References

- 1. mdpi.com [mdpi.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com